

Chemical structure and physicochemical properties of Lagosin

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Compound of Interest

Compound Name: *Lagosin*

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Lagosin: A Comprehensive Technical Dossier

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lagosin, also known as Fungichromin and Pentamycin, is a polyene macrolide antibiotic. First isolated from a *Streptomyces* species found in a soil sample from Lagos, Nigeria, it is a member of the filipin family of fungicides.[1] **Lagosin** has demonstrated broad-spectrum antifungal activity.[2][3][4] Extensive physicochemical and biological studies have shown that **Lagosin**, Fungichromin, and a related compound, Cogomycin, are identical in all respects, including their stereochemistry.[5] This document provides a detailed overview of the chemical structure and physicochemical properties of **Lagosin**, along with relevant experimental methodologies.

Chemical Structure

Lagosin is a 35-membered macrolide lactone containing a pentaene chromophore. Its complex structure includes multiple hydroxyl groups, contributing to its specific physicochemical characteristics.

IUPAC Name:

(3R,4S,6S,8S,10R,12R,14R,15R,16R,17E,19E,21E,23E,25E,27S,28R)-4,6,8,10,12,14,15,16,27-nonahydroxy-3-[(1R)-1-hydroxyhexyl]-17,28-dimethyl-oxacyclooctacos-17,19,21,23,25-pentaen-2-one[6]

Chemical Formula: $C_{35}H_{58}O_{12}$ [6]

Molecular Weight: 670.83 g/mol [2][3]

CAS Number: 6834-98-6 [6]

Synonyms: Fungichromin, Pentamycin, Cogomycin, 14-hydroxy Filipin [7][8]

(Image of the chemical structure of **Lagosin** would be placed here)

Physicochemical Properties

The physicochemical properties of **Lagosin** are summarized in the table below. It is important to note that while some of these properties have been experimentally determined, others are based on computational predictions.

Property	Value	Method	Source(s)
Appearance	Pale yellow to tan solid	Visual Inspection	[1]
Melting Point	Not experimentally determined	-	-
Solubility			
Water	0.209 mg/mL	Predicted (ALOGPS)	[9]
DMSO	50 mg/mL	Experimental	[2][10]
DMF	Soluble	Experimental	[1][7][8]
Ethanol	Soluble	Experimental	[1][7][8]
Methanol	Soluble	Experimental	[1][7][8]
pKa (Strongest Acidic)	12.74 - 12.89	Predicted (Chemaxon, MoKa)	[9][11]
pKa (Strongest Basic)	-2.8	Predicted (Chemaxon)	[9]
LogP	0.07 - 2.47	Predicted (ALOGPS, CLOGP)	[9][11]
UV Absorption Maxima (λ_{max})	320, 337, 340, 356 nm	UV-Vis Spectroscopy	[12]

Experimental Protocols

Isolation and Purification of Lagosin (as Fungichromin) from Streptomyces

This protocol is a generalized procedure based on methods for isolating polyene macrolides from Streptomyces cultures.

a. Fermentation:

- Inoculate a suitable production medium (e.g., soybean meal-glucose medium) with a high-yielding strain of a **Lagosin**-producing *Streptomyces* species (e.g., *S. padanus*).[\[13\]](#)
- Incubate the culture under optimal conditions (e.g., 28°C, with shaking) for a period determined to maximize production (typically 5-7 days).[\[13\]](#)

b. Extraction:

- Separate the mycelial biomass from the fermentation broth by centrifugation or filtration.
- Mix the culture filtrate with an equal volume of a water-immiscible organic solvent, such as ethyl acetate.[\[13\]](#)
- Sonicate the mixture for approximately 15 minutes to lyse the cells and facilitate the extraction of the compound.[\[13\]](#)
- Agitate the mixture on a rotary shaker for several hours to ensure complete extraction.[\[13\]](#)
- Collect the organic phase, which now contains the crude **Lagosin** extract.

c. Purification:

- Concentrate the organic extract under reduced pressure.
- Subject the crude extract to column chromatography on a silica gel stationary phase.[\[14\]](#)
- Elute the column with a suitable solvent system (e.g., a gradient of methanol in chloroform) to separate **Lagosin** from other metabolites.
- Monitor the fractions for antifungal activity and/or by thin-layer chromatography (TLC).
- Pool the active, pure fractions and evaporate the solvent to yield purified **Lagosin**.

High-Performance Liquid Chromatography (HPLC) Analysis

This method is based on a published protocol for the analysis of Fungichromin.[\[13\]](#)

- Chromatographic System: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column (e.g., HYPERSIL BDS C-18).[13]
- Mobile Phase: An isocratic mobile phase of 60% acetonitrile in water.[13]
- Flow Rate: 0.5 mL/min.[13]
- Column Temperature: 28°C.[13]
- Detection: UV detection at a wavelength of 357 nm.[13]
- Sample Preparation: Dissolve the purified **Lagosin** or crude extract in a suitable solvent (e.g., methanol or the mobile phase) and filter through a 0.22 µm syringe filter before injection.

Determination of Physicochemical Properties (General Methodologies)

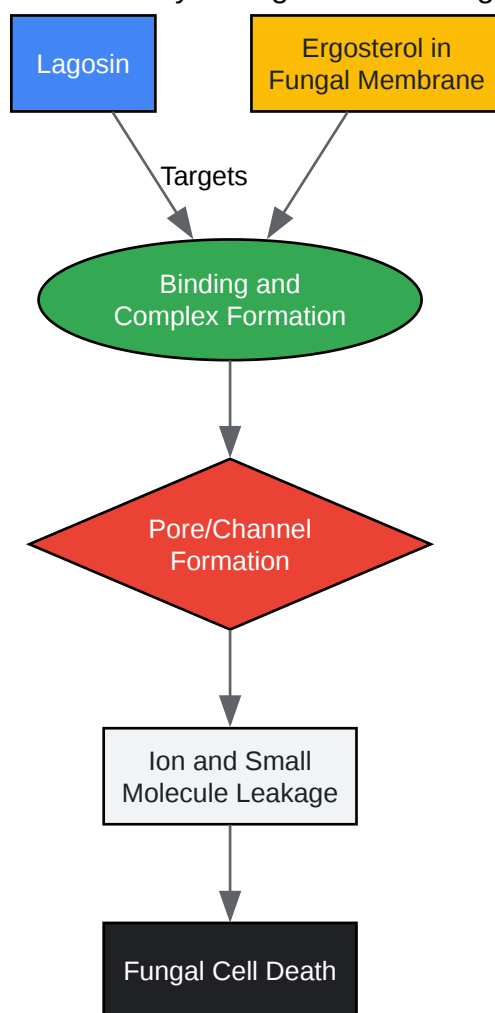
- Melting Point: Determined using a capillary melting point apparatus. The sample is heated at a controlled rate, and the temperature range from the first appearance of liquid to complete melting is recorded.
- pKa (Potentiometric Titration): A solution of **Lagosin** is titrated with a standardized acid or base. The pH of the solution is monitored with a calibrated pH meter as a function of the volume of titrant added. The pKa is determined from the inflection point of the resulting titration curve.
- LogP (Shake-Flask Method): A solution of **Lagosin** is prepared in a biphasic system of n-octanol and water. The system is shaken until equilibrium is reached. The concentration of **Lagosin** in both the n-octanol and water phases is then determined (e.g., by HPLC or UV-Vis spectroscopy). The LogP is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- UV-Vis Spectroscopy: A solution of **Lagosin** in a suitable solvent (e.g., methanol) is prepared. The absorbance of the solution is measured over a range of wavelengths (typically 200-400 nm) using a UV-Vis spectrophotometer. The wavelengths of maximum absorbance (λ_{max}) are recorded.[12]

Mandatory Visualizations

Mechanism of Action: Interaction with Fungal Cell Membrane

Lagosin's primary antifungal mechanism involves its interaction with ergosterol, a key sterol component of fungal cell membranes. This interaction disrupts the integrity and function of the membrane.

Conceptual Pathway of Lagosin's Antifungal Action



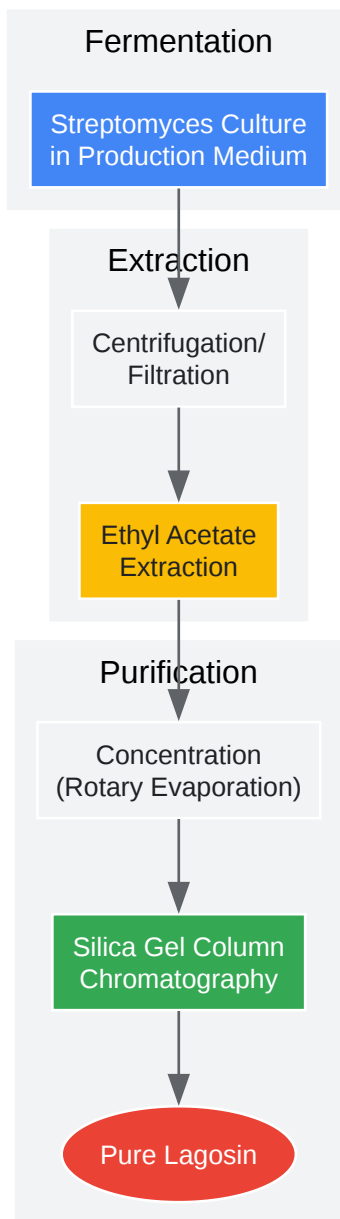
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Caption: **Lagosin**'s interaction with ergosterol leading to fungal cell death.

Experimental Workflow: Isolation and Purification of Lagosin

The following diagram illustrates a typical workflow for the isolation and purification of **Lagosin** from a *Streptomyces* fermentation culture.

Workflow for Lagosin Isolation and Purification

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Caption: A generalized workflow for the isolation and purification of **Lagosin**.

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References

- 1. bioaustralis.com [bioaustralis.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. What is the mechanism of Pentamycin? [synapse.patsnap.com]
- 5. Physicochemical and biological comparison of polyene macrolide antibiotics fungichromin, lagosin and cogomycin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Fungichromin | C35H58O12 | CID 5282200 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. caymanchem.com [caymanchem.com]
- 8. Lagosin | CAS 6834-98-6 | Cayman Chemical | Biomol.com [biomol.com]
- 9. go.drugbank.com [go.drugbank.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. pentamycin [drugcentral.org]
- 12. Characterization of Streptomyces padanus JAU4234, a Producer of Actinomycin X2, Fungichromin, and a New Polyene Macrolide Antibiotic - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Fungichromin Production by Streptomyces padanus PMS-702 for Controlling Cucumber Downy Mildew - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Fungichromin: a substance from Streptomyces padanus with inhibitory effects on Rhizoctonia solani - PubMed [pubmed.ncbi.nlm.nih.gov]
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